

# Personal protective equipment for handling 2-Chloro-4-methylpyrimidin-5-amine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-4-methylpyrimidin-5-amine

Cat. No.: B112236

[Get Quote](#)

## Essential Safety and Handling Guide for 2-Chloro-4-methylpyrimidin-5-amine

This guide provides crucial safety and logistical information for the handling and disposal of **2-Chloro-4-methylpyrimidin-5-amine**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identifier:

Name	2-Chloro-4-methylpyrimidin-5-amine
Synonyms	5-Amino-2-chloro-4-methylpyrimidine, NSC 243816
CAS Number	20090-69-1
Molecular Formula	C5H6ClN3
Molecular Weight	143.58 g/mol

## Hazard Identification and Classification

**2-Chloro-4-methylpyrimidin-5-amine** is classified as a hazardous substance. The following table summarizes its hazard statements according to the Globally Harmonized System of

## Classification and Labelling of Chemicals (GHS).

Hazard Class	Hazard Statement
Acute toxicity, oral	H302: Harmful if swallowed[1]
Skin corrosion/irritation	H315: Causes skin irritation[1][2]
Serious eye damage/eye irritation	H319: Causes serious eye irritation[1][2]
Specific target organ toxicity, single exposure	H335: May cause respiratory irritation[1][2]

Signal Word: Warning

## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to ensure personal safety when handling this chemical.

Protection Type	Recommended Equipment	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields[3]	EN 166 (EU) or NIOSH (US) approved[3]
Skin Protection	Chemical impermeable and fire/flammable resistant gloves and clothing[3]	EU Directive 89/686/EEC and EN 374[3]
Respiratory Protection	Full-face respirator if exposure limits are exceeded or irritation is experienced[3]	NIOSH/MSHA or European Standard EN 149 approved[4]

## Handling and Storage Protocols

Proper handling and storage are critical to maintain the integrity of the chemical and the safety of the laboratory environment.

Handling:

- Use only in a well-ventilated area or outdoors.[3]

- Avoid formation of dust and aerosols.[3][5]
- Avoid breathing mist, gas, or vapors.[3]
- Do not get in eyes, on skin, or on clothing.[4]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke when using this product.[3]

#### Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][4]
- Store locked up.[4]
- Protect from light and moisture.[2][4]
- Keep refrigerated for long-term storage.[2][4]

## Emergency and First Aid Procedures

Immediate and appropriate response to accidental exposure is crucial.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]
Skin Contact	Immediately take off contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Consult a doctor.[3][4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a doctor.[3][4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3]

## Spill and Disposal Management

### Accidental Release Measures:

- Evacuate personnel to safe areas.
- Ensure adequate ventilation.[3]
- Remove all sources of ignition.[3]
- Wear appropriate personal protective equipment.[3]
- Contain the spill and prevent it from entering drains.[3]
- Sweep up and shovel into suitable, closed containers for disposal.[4]

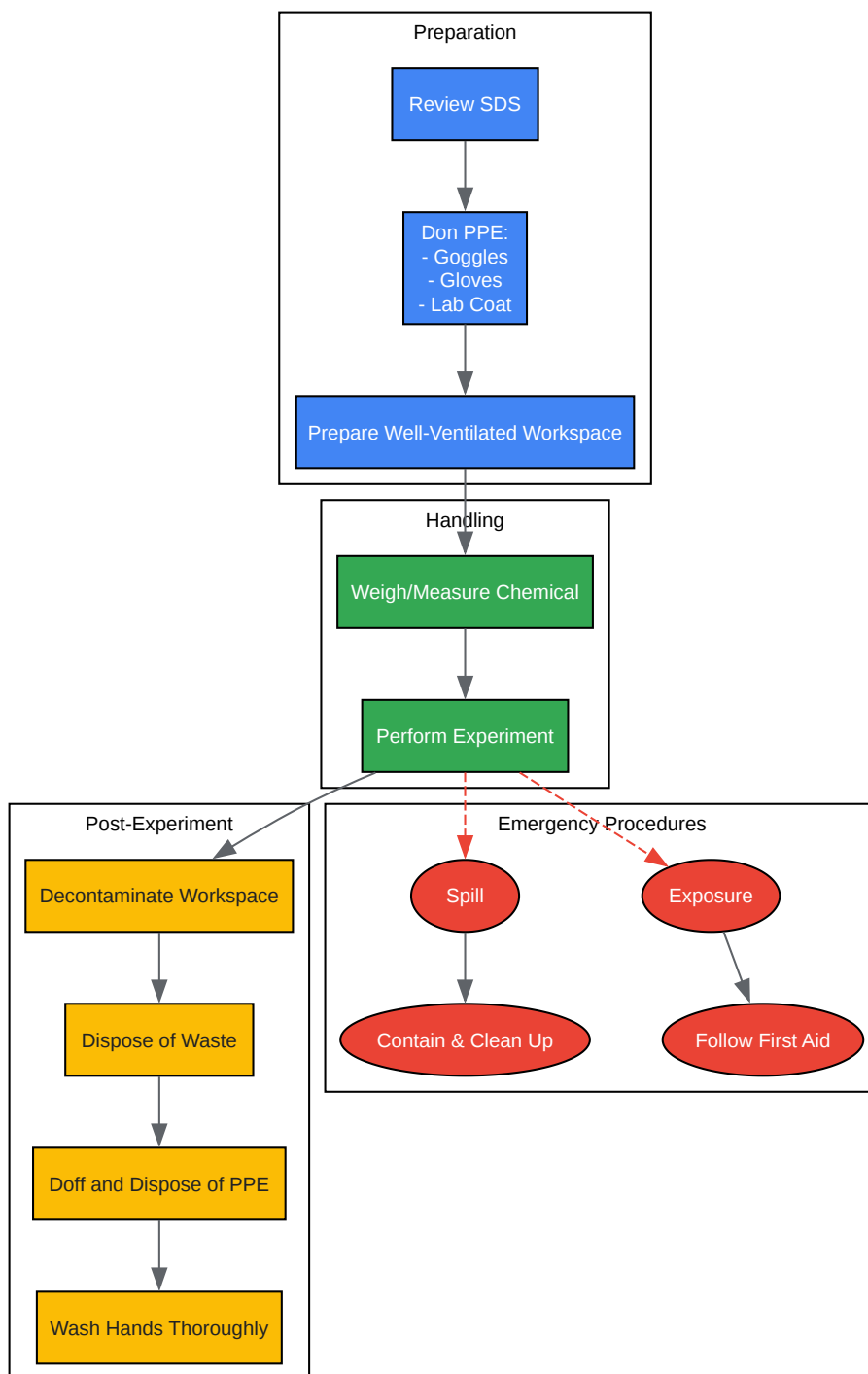
### Disposal:

- Dispose of this material and its container as hazardous waste.[\[2\]](#)
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[\[5\]](#)
- Disposal should be in accordance with local, regional, and national regulations.[\[2\]](#)[\[6\]](#)

## Workflow for Handling 2-Chloro-4-methylpyrimidin-5-amine

The following diagram outlines the standard operating procedure for safely handling **2-Chloro-4-methylpyrimidin-5-amine** in a laboratory setting.

## Workflow for Handling 2-Chloro-4-methylpyrimidin-5-amine

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Chloro-4-methylpyrimidin-5-amine | C<sub>5</sub>H<sub>6</sub>ClN<sub>3</sub> | CID 316282 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.co.uk [fishersci.co.uk]
- 3. echemi.com [echemi.com]
- 4. fishersci.com [fishersci.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. cdn.chemservice.com [cdn.chemservice.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Chloro-4-methylpyrimidin-5-amine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112236#personal-protective-equipment-for-handling-2-chloro-4-methylpyrimidin-5-amine]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)